

# Improving the yield of reactions with **tert-Butyl 3-(hydroxymethyl)benzylcarbamate**

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## Compound of Interest

Compound Name: *tert-Butyl 3-(hydroxymethyl)benzylcarbamate*

Cat. No.: B153219

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## Technical Support Center: **tert-Butyl 3-(hydroxymethyl)benzylcarbamate**

Welcome to the technical support center for **tert-Butyl 3-(hydroxymethyl)benzylcarbamate**. This guide is designed for researchers, chemists, and drug development professionals to provide in-depth troubleshooting advice, detailed protocols, and answers to frequently asked questions. Our goal is to help you maximize the yield and purity of your reactions involving this versatile intermediate.

## Compound Overview and Key Reactive Sites

**tert-Butyl 3-(hydroxymethyl)benzylcarbamate** is a bifunctional molecule featuring a primary benzylic alcohol and a Boc-protected benzylamine. Understanding the interplay between these two functional groups is critical for successful synthetic transformations.

- **Benzylic Alcohol:** This primary alcohol is amenable to oxidation to the corresponding aldehyde or carboxylic acid. It can also be converted into an ether, ester, or substituted with various nucleophiles, often after activation to a better leaving group (e.g., a tosylate or halide).
- **Boc-Protecting Group:** The tert-butyloxycarbonyl (Boc) group is a robust protecting group for the amine. It is stable to a wide range of nucleophilic and basic conditions but is readily

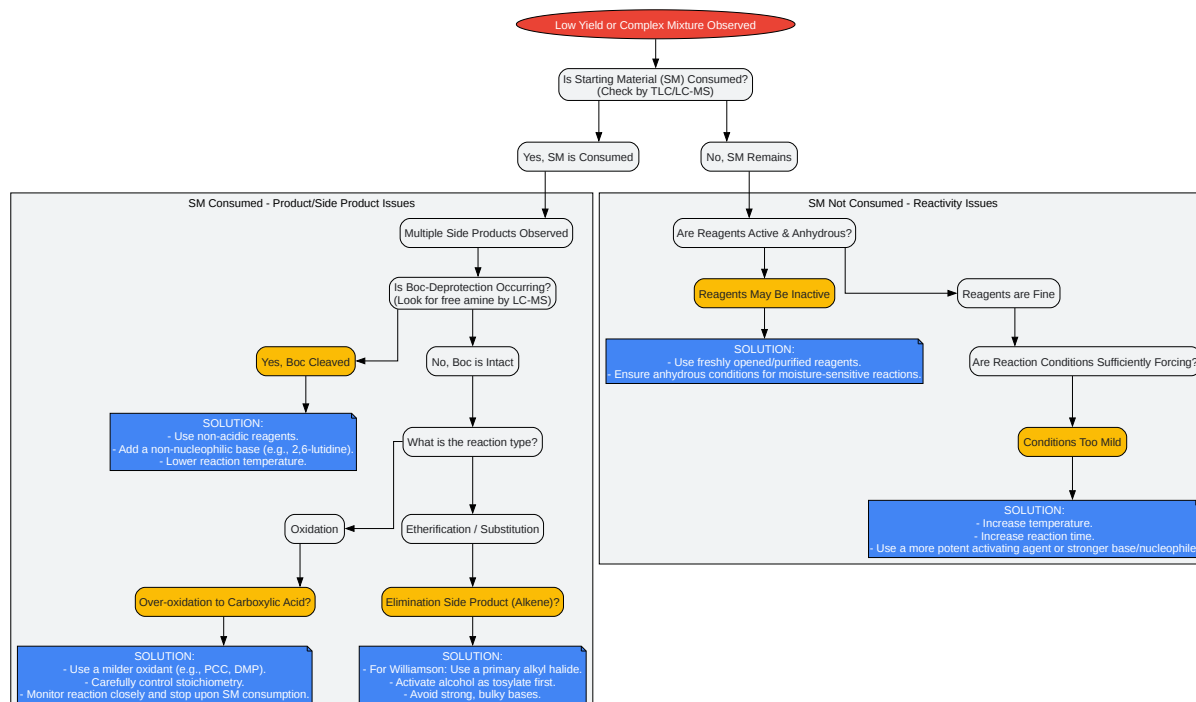
cleaved under acidic conditions (e.g., with trifluoroacetic acid or HCl).<sup>[1][2][3]</sup> This acid lability is the most common failure point in reactions where acidic reagents or byproducts are present.

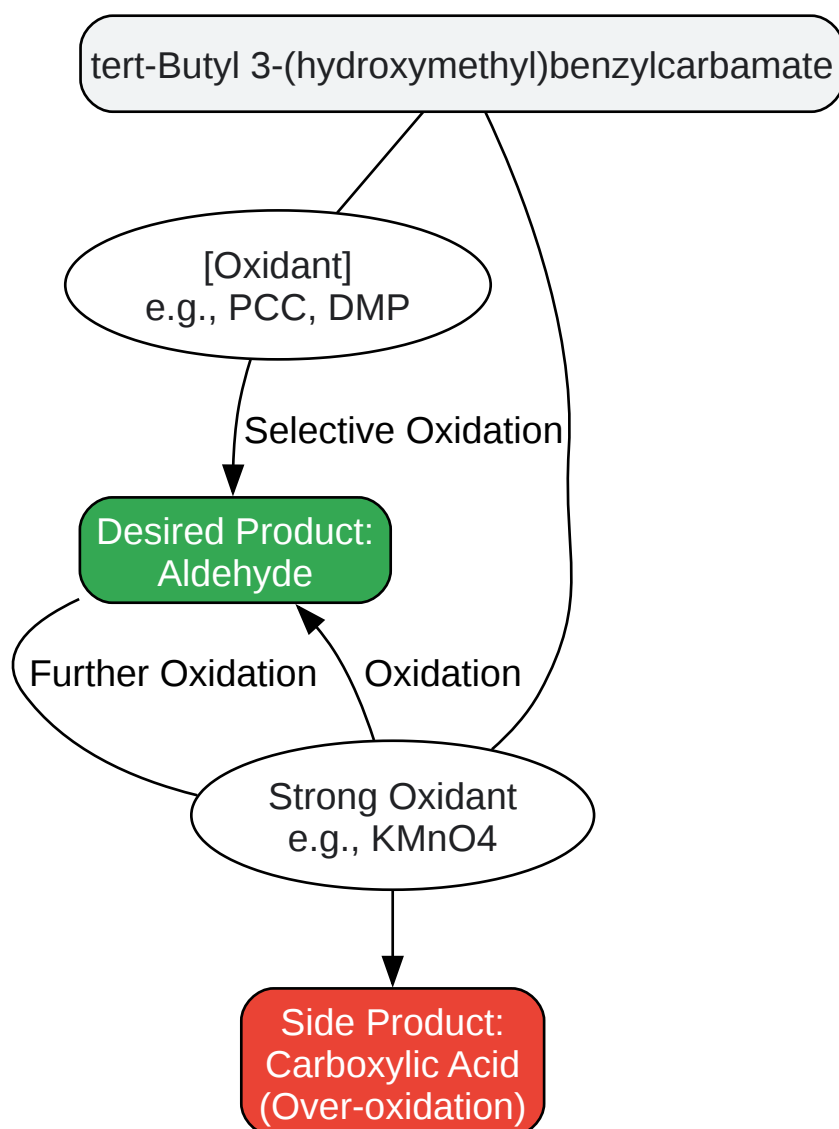
Property	Value
IUPAC Name	tert-butyl (3-(hydroxymethyl)benzyl)carbamate
Molecular Formula	C <sub>13</sub> H <sub>19</sub> NO <sub>3</sub>
Molecular Weight	237.29 g/mol <sup>[4]</sup>
Appearance	Typically a white to off-white solid
Key Functional Groups	Primary Benzylic Alcohol, N-Boc Protected Amine

## Troubleshooting Guide: Low Reaction Yields

This section addresses the most common issues encountered when using **tert-Butyl 3-(hydroxymethyl)benzylcarbamate** as a starting material.

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## Sources

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